

# InChI Key and SMILES for 2-cyano-N-(3-phenylpropyl)acetamide.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-cyano-N-(3-phenylpropyl)acetamide

Cat. No.: B183119

[Get Quote](#)

## Technical Dossier: 2-cyano-N-(3-phenylpropyl)acetamide

For Researchers, Scientists, and Drug Development Professionals

This document provides core identification information for the chemical compound **2-cyano-N-(3-phenylpropyl)acetamide**. Despite a comprehensive search of scientific literature and chemical databases, detailed experimental data, including protocols, quantitative analysis, and specific biological pathways, for this particular molecule are not publicly available at this time. The information presented herein is foundational for researchers initiating studies on this compound.

## Core Compound Identifiers

A critical step in all chemical research is the unambiguous identification of the molecule of interest. The following table summarizes the key chemical identifiers for **2-cyano-N-(3-phenylpropyl)acetamide**.

Identifier	Value
CAS Number	133550-33-1
InChI Key	InChIKey=SJHPMGBTNLXLQM-UHFFFAOYSA-N
SMILES	<chem>C1=CC=C(C=C1)CCCN(C(=O)C)C#N</chem>

These identifiers were programmatically generated using the NCI/NIH Chemical Identifier Resolver.

## Synthesis and Potential Applications

While specific synthesis protocols for **2-cyano-N-(3-phenylpropyl)acetamide** are not detailed in readily accessible literature, the synthesis of cyanoacetamide derivatives typically involves the reaction of a primary amine with a cyanoacetic acid derivative. In this case, 3-phenylpropan-1-amine would be a likely precursor.

The structural features of **2-cyano-N-(3-phenylpropyl)acetamide**, specifically the cyano and amide functional groups, suggest its potential as a versatile intermediate in organic synthesis. Broadly, cyanoacetamide derivatives are explored in medicinal chemistry for the development of compounds with potential biological activities, such as enzyme inhibitors or receptor modulators.<sup>[1]</sup> The phenylpropyl moiety may enhance lipophilicity, which could influence the compound's interaction with biological membranes.<sup>[1]</sup>

## Biological Activity and Signaling Pathways

There is no specific information available regarding the biological activity or associated signaling pathways for **2-cyano-N-(3-phenylpropyl)acetamide**. Research on other cyanoacetamide derivatives has indicated a wide range of potential biological effects, but these are not directly transferable to the subject of this dossier.

## Experimental Data and Protocols

A thorough search for experimental data, including quantitative analyses and detailed experimental protocols for **2-cyano-N-(3-phenylpropyl)acetamide**, did not yield any specific results. Therefore, tables summarizing such data cannot be provided.

## Visualizations

The mandatory requirement for diagrams of signaling pathways, experimental workflows, or logical relationships cannot be fulfilled as no relevant information for **2-cyano-N-(3-phenylpropyl)acetamide** was found.

## Conclusion

This technical dossier provides the essential chemical identifiers, InChI Key and SMILES, for **2-cyano-N-(3-phenylpropyl)acetamide**. While the general chemical class of cyanoacetamides is of interest in various research and development areas, this specific compound remains largely uncharacterized in the public domain. This presents an opportunity for novel research into its synthesis, characterization, and potential biological activities. Researchers are encouraged to use the provided identifiers to document and share any future findings to build the body of knowledge around this molecule.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-cyano-N-(3-phenylpropyl)acetamide [myskinrecipes.com]
- To cite this document: BenchChem. [InChI Key and SMILES for 2-cyano-N-(3-phenylpropyl)acetamide.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b183119#inchi-key-and-smiles-for-2-cyano-n-3-phenylpropyl-acetamide]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)